

## C.I. Food Red 15 (Rhodamine B)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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C.I. Food **Red 15**, commonly known as Rhodamine B, is a synthetic fluorescent dye belonging to the xanthene class. Despite its name, it is not permitted for use as a food additive in many jurisdictions due to toxicological concerns. It appears as green crystals or a reddish-violet powder.<sup>[1][2]</sup>

## Physicochemical Properties

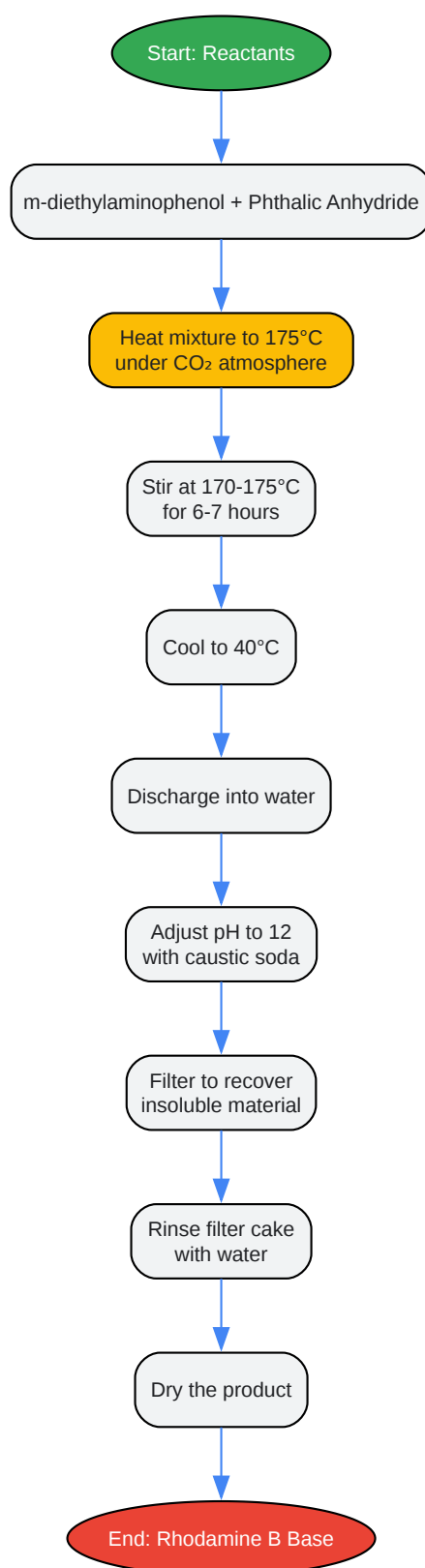
A summary of the key physicochemical properties of C.I. Food **Red 15** is presented in Table 1.

Property	Value
CAS Number	81-88-9
C.I. Number	45170
Molecular Formula	C <sub>28</sub> H <sub>31</sub> ClN <sub>2</sub> O <sub>3</sub>
Molecular Weight	479.01 g/mol
Melting Point	210-211 °C (decomposes) <sup>[3]</sup>
Solubility	Soluble in water and ethanol (producing a bluish-red solution with strong fluorescence), slightly soluble in acetone, and easily soluble in glycol ether. <sup>[3]</sup>
Appearance	Green crystals or reddish-violet powder. <sup>[1][2]</sup>

## Experimental Protocols

A common laboratory-scale synthesis of Rhodamine B involves the condensation of m-diethylaminophenol with phthalic anhydride.

Experimental Workflow: Synthesis of Rhodamine B



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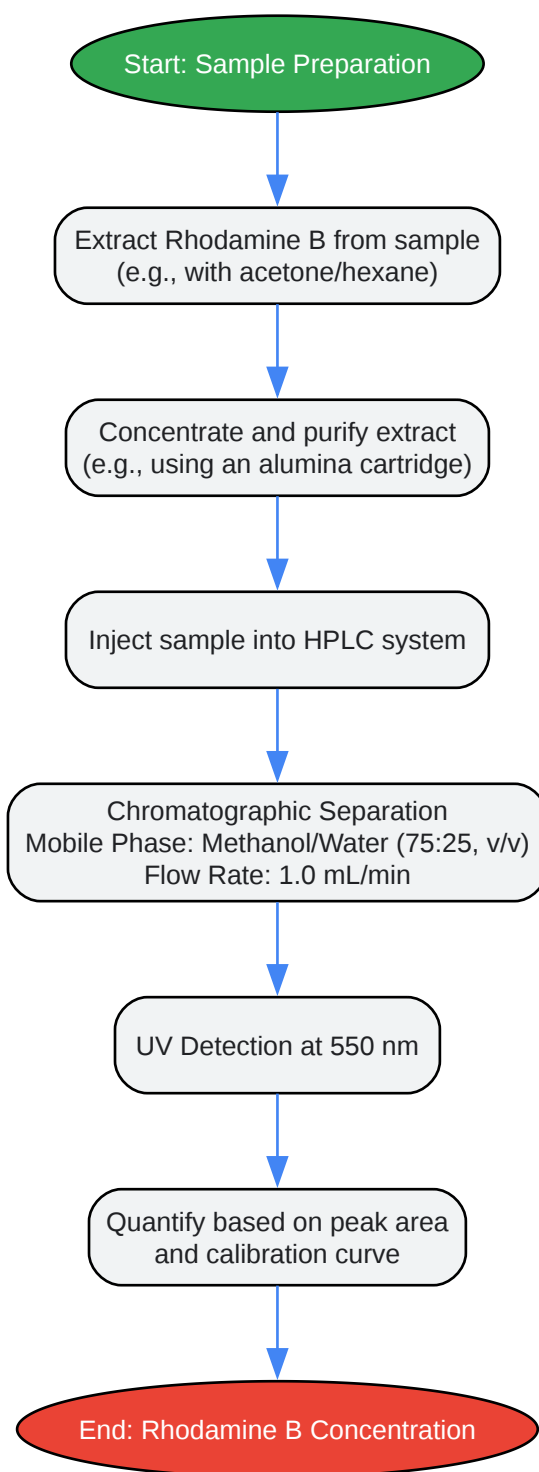
Caption: Workflow for the synthesis of Rhodamine B base.

A detailed protocol is as follows:

- A stirred mixture of 10 parts by weight of m-diethylaminophenol and 12 parts by weight of phthalic anhydride is heated to 175°C under a carbon dioxide atmosphere.
- The reaction mixture is maintained at 170-175°C for 6-7 hours.
- The mixture is then cooled to 40°C and discharged into water.
- The pH of the resulting slurry is adjusted to 12 with caustic soda.
- The insoluble material is collected by filtration.
- The filter cake is washed with water and dried to yield Rhodamine B base.

High-Performance Liquid Chromatography with UV detection is a common method for the quantification of Rhodamine B.

Experimental Workflow: HPLC-UV Analysis of Rhodamine B



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Caption: Workflow for HPLC-UV analysis of Rhodamine B.

A representative analytical protocol is as follows:

- Sample Preparation: Extract Rhodamine B from the sample matrix using a suitable solvent system, such as acetone/hexane.
- Purification: The extract is concentrated and purified, for example, using an alumina solid-phase extraction cartridge.[\[1\]](#)[\[4\]](#)
- Chromatographic Conditions:
  - Mobile Phase: Methanol/water (75:25, v/v).[\[5\]](#)
  - Flow Rate: 1.0 mL/min.[\[5\]](#)
  - Column: A suitable C18 column.
- Detection: UV detection at a wavelength of 550 nm.[\[5\]](#)
- Quantification: The concentration of Rhodamine B is determined by comparing the peak area of the sample to a calibration curve generated from standards of known concentrations. The linear range is typically from 0.005 to 2.000 mg/kg.[\[1\]](#)[\[4\]](#)

## Toxicological Data

Rhodamine B has been the subject of numerous toxicological studies, which have raised concerns about its safety.

Endpoint	Result	Species	Reference
Acute Oral LD <sub>50</sub>	500 mg/kg	Rat	[6]
Acute Oral LD <sub>50</sub>	887 mg/kg	Mouse	
Skin Irritation	No irritation	Rabbit	[7]
Eye Irritation	Severe irritation	Rabbit	[6]
Mutagenicity	Negative in Ames test	S. typhimurium	[7]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans.	-	[8]

Long-term exposure to Rhodamine B may pose significant health risks, including DNA damage and mutagenic effects.[9] The liver and kidneys are considered the primary target organs for toxicity.[9]

## C.I. Vat Red 15

C.I. Vat **Red 15** is a vat dye with the Colour Index number 71100. It is a purple-red powder used for dyeing cotton and can also be processed into an organic pigment for inks and paints. [10][11]

## Physicochemical Properties

Key physicochemical properties of C.I. Vat **Red 15** are summarized in Table 2.

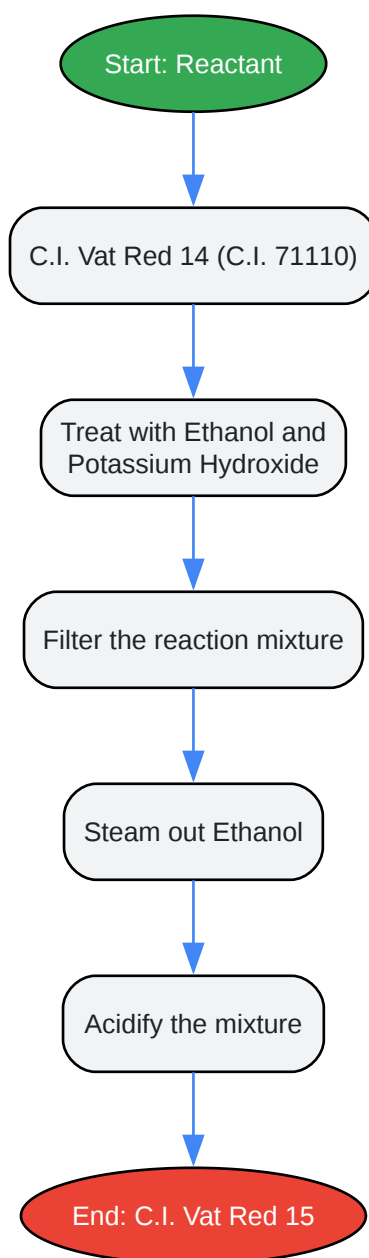
Property	Value
CAS Number	4216-02-8
C.I. Number	71100
Molecular Formula	C <sub>27</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	411.41 g/mol <a href="#">[10]</a> <a href="#">[12]</a>
Appearance	Dark red or purple-red powder. <a href="#">[10]</a> <a href="#">[11]</a>
Solubility	Soluble in 2-chlorophenol; slightly soluble in chloroform, pyridine, and toluene; insoluble in acetone and ethanol. <a href="#">[10]</a>
Heat Resistance	≥ 300 °C
Light Fastness	7-8

## Experimental Protocols

The synthesis of Vat **Red 15** can be achieved through the treatment of C.I. Vat Red 14 (C.I. 71110).

Experimental Workflow: Synthesis of Vat **Red 15**





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Caption: A general workflow for the synthesis of Vat **Red 15**.

A general manufacturing method involves:

- Treatment of C.I. Vat Red 14 with ethanol and potassium hydroxide.[10]
- Filtering the resulting mixture.[10]

- Removing the ethanol by steaming.[10]
- Acidification to yield the final product.[10]

## Toxicological Data

Detailed toxicological data for Vat **Red 15** is limited in the public domain. A Material Safety Data Sheet (MSDS) suggests it may be harmful if swallowed, causing gastrointestinal irritation, and may cause skin and eye irritation.[13] It is not listed as a carcinogen by major regulatory agencies.[13]

Endpoint	Result
Acute Oral Toxicity	Harmful if swallowed.[13]
Skin Irritation	May cause skin irritation.[13]
Eye Irritation	May cause eye irritation.[13]

## C.I. Disperse Red 15

C.I. Disperse **Red 15** (C.I. 60710) is an anthraquinone-based dye. It is used for dyeing synthetic fibers such as polyester, polyamide, and acetate, as well as for coloring plastics.[14]

## Physicochemical Properties

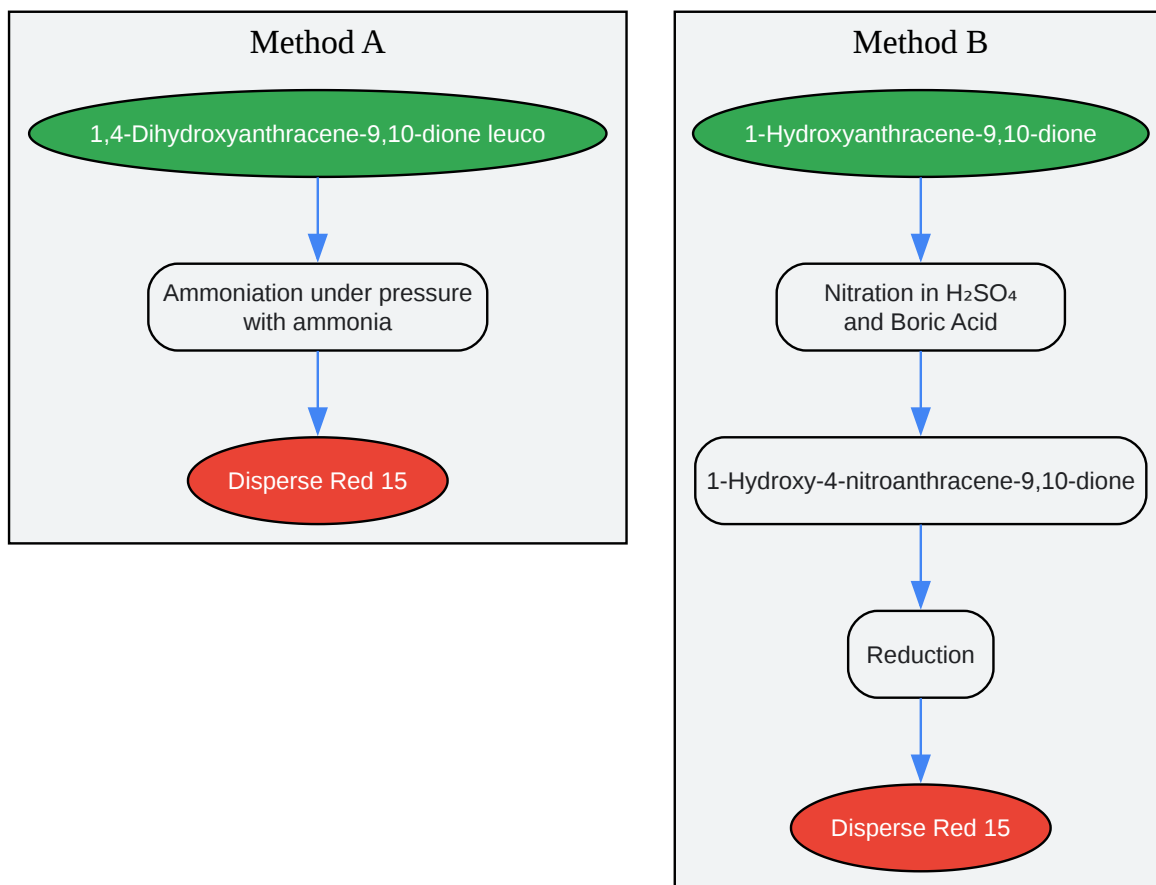
The physicochemical properties of C.I. Disperse **Red 15** are outlined in Table 3.

Property	Value
CAS Number	116-85-8
C.I. Number	60710
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	239.23 g/mol [14]
Appearance	Red crystals.
Melting Point	207-209 °C
Solubility	Soluble in acetone, ethanol, benzene, and linseed oil.[14]

## Experimental Protocols

Several methods for the synthesis of Disperse **Red 15** have been described.

Experimental Workflow: Synthesis of Disperse **Red 15**



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Caption: Two possible synthetic routes for Disperse **Red 15**.

One common method involves the following steps:

- Nitration of 1-hydroxyanthracene-9,10-dione in the presence of sulfuric acid and boric acid to form 1-hydroxy-4-nitroanthracene-9,10-dione.[14]
- Subsequent reduction of the nitro group to an amino group to yield the final product.[14]

## Toxicological Data

Toxicological information for Disperse **Red 15** is not extensive. It is known to be a skin sensitizer in some individuals.

Endpoint	Result
Skin Sensitization	Can cause allergic contact dermatitis.

## C.I. Basic Red 15

C.I. Basic **Red 15** is a cationic dye of the methine class. It is primarily used for dyeing acrylic fibers, as well as for direct printing on acrylic, diacetate, and acid-modified polyester fabrics.[\[15\]](#)

## Physicochemical Properties

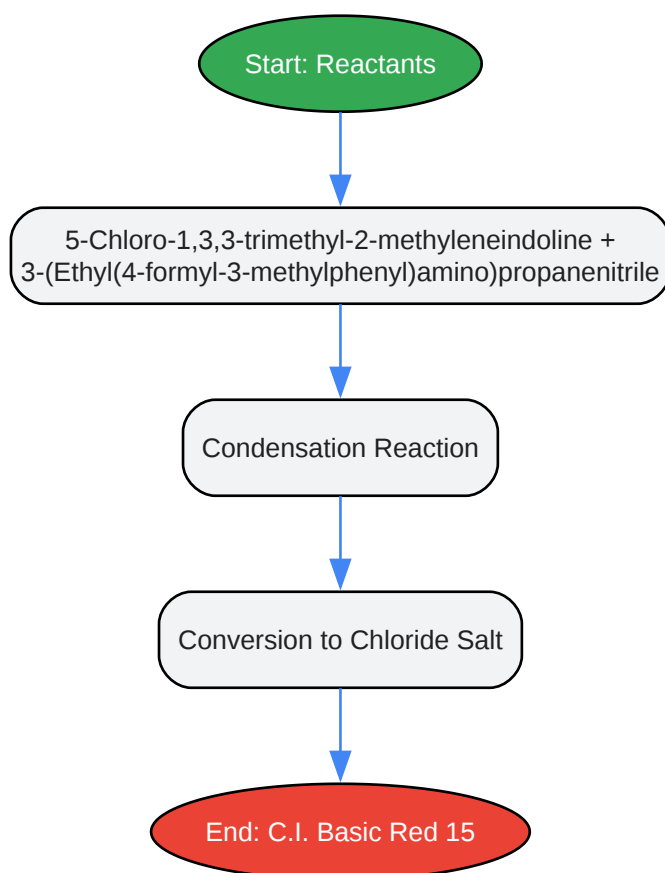
A summary of the physicochemical properties of C.I. Basic **Red 15** is provided in Table 4.

Property	Value
CAS Number	12217-49-5
C.I. Number	Not consistently assigned
Molecular Formula	$C_{25}H_{29}Cl_2N_3$
Molecular Weight	442.42 g/mol <a href="#">[15]</a>
Appearance	Bluish-red or dark red powder. <a href="#">[15]</a>
Solubility	40 g/L in water at 40°C.

## Experimental Protocols

The synthesis of Basic **Red 15** involves a condensation reaction.

Experimental Workflow: Synthesis of Basic **Red 15**



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Caption: Synthetic pathway for C.I. Basic **Red 15**.

The manufacturing process consists of:

- Condensation of 5-Chloro-1,3,3-trimethyl-2-methyleneindoline with 3-(Ethyl(4-formyl-3-methylphenyl)amino)propanenitrile.[15]
- Conversion of the resulting product into its chloride salt.[15]

## Toxicological Data

Basic dyes, in general, are known to be toxic and often exhibit poor biodegradability.[16] C.I. Basic **Red 15** is likely to share these characteristics. Specific toxicological data is limited, but it is known to be toxic to aquatic life.

Endpoint	Result
Aquatic Toxicity	Toxic to aquatic organisms.[17]

## Ext. D&C Red No. 15

Ext. D&C Red No. 15 is a delisted color additive, formerly used in externally applied drugs and cosmetics. Its delisting indicates that it is no longer considered safe for these applications.

## Physicochemical Properties

Property	Value
CAS Number	3564-09-8
C.I. Number	16155
Synonyms	C.I. Food Red 6, Ponceau 3R

## Regulatory Status

Ext. D&C Red No. 15 was delisted as a color additive, and the cancellation of its certificates was finalized in 1966.

## Conclusion

The term "**Red 15**" encompasses a diverse group of chemical compounds with varied structures, properties, and applications. This guide has provided a detailed technical overview of the most common substances referred to by this name. For researchers and professionals, it is crucial to identify the specific compound of interest by its CAS or C.I. number to ensure the correct information is being utilized. The data presented herein, including physicochemical properties, experimental protocols, and toxicological information, should serve as a valuable resource for scientific and developmental endeavors.

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